

Proper Disposal of Chlorethoxyfos: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Chlorethoxyfos

Cat. No.: B165925

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This document provides essential safety and logistical information for the proper disposal of **Chlorethoxyfos**, a highly toxic organophosphate insecticide. Researchers, scientists, and drug development professionals must adhere to these procedural guidelines to ensure personal safety and environmental protection. **Chlorethoxyfos** is classified as extremely hazardous (Toxicity Category I) and is fatal if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is also very toxic to aquatic life with long-lasting effects.^{[4][5]}

Pre-Disposal and Handling Precautions

Before initiating any disposal procedures, it is critical to handle **Chlorethoxyfos** with extreme caution in a well-ventilated area, preferably within a chemical fume hood.^{[3][4]} Personal Protective Equipment (PPE) is mandatory.

Required Personal Protective Equipment (PPE):

- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge or a self-contained breathing apparatus (SCBA) is essential.^[4]
- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes.^[4]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.[4]
- Body Protection: For larger quantities or in case of a spill, a chemical-resistant suit may be necessary.

Decontamination and Spill Management

In the event of a spill, immediately evacuate the area and prevent unauthorized entry. Wearing full PPE, contain the spill using an inert absorbent material such as sand, vermiculite, or commercial sorbents.[4] Do not use combustible materials like sawdust. Collect the absorbed material into a sealable, labeled container for hazardous waste disposal.[4] Following the collection of the spilled material, decontaminate the area with a suitable decontamination solution (e.g., a solution of sodium hypochlorite followed by a detergent and water wash), ensuring all cleaning materials are also collected for hazardous waste disposal.

Disposal Procedures for Chlorethoxyfos and Contaminated Materials

The disposal of **Chlorethoxyfos** and any materials contaminated with it is regulated under the Resource Conservation and Recovery Act (RCRA).[6][7][8] It is imperative to follow all federal, state, and local regulations.

Step 1: Segregation and Labeling

- Segregate all **Chlorethoxyfos** waste, including unused product, empty containers, and contaminated labware (e.g., pipette tips, glassware), from other laboratory waste streams.
- Label all waste containers clearly and accurately as "Hazardous Waste: **Chlorethoxyfos**" and include the appropriate hazard pictograms (e.g., skull and crossbones, environmental hazard).[5]

Step 2: Container Management

- Use only approved, leak-proof, and sealable containers for **Chlorethoxyfos** waste.[4]
- Ensure containers are compatible with the chemical.

- Do not overfill containers.

Step 3: Arrange for Licensed Hazardous Waste Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of **Chlorethoxyfos** waste.
- Provide the contractor with the Safety Data Sheet (SDS) for **Chlorethoxyfos**.

Step 4: Record Keeping

- Maintain detailed records of the amount of **Chlorethoxyfos** disposed of, the date of disposal, and the name of the licensed disposal company.

Quantitative Data Summary

Property	Value	Source
Acute Oral Toxicity	Fatal if swallowed	[3][4]
Acute Dermal Toxicity	Fatal in contact with skin	[3][4]
Acute Inhalation Toxicity	Fatal if inhaled	[3][4]
Aquatic Toxicity (Bluegill sunfish)	LC50: 0.0023 mg/L (96 hr)	[1]
Aquatic Toxicity (Rainbow trout)	LC50: 0.10 mg/L (96 hr)	[1]
Aquatic Toxicity (Sheepshead minnow)	LC50: 0.00047 mg/L (96 hr)	[1]
Hydrolysis Half-life (DT50) at 25°C	4.3 days (pH 5), 59 days (pH 7), 72 days (pH 9)	[1]

Chlorethoxyfos Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Chlorethoxyfos**.

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